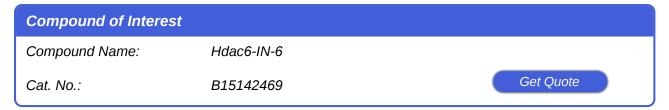




Hdac6-IN-6 in High-Throughput Screening: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Histone deacetylase 6 (HDAC6) is a unique, primarily cytoplasmic, class IIb histone deacetylase that plays a critical role in various cellular processes, including cell motility, protein degradation, and signal transduction. Unlike other HDACs that primarily target nuclear histones, HDAC6 boasts a diverse range of non-histone substrates, most notably α -tubulin and the chaperone protein Hsp90. Its involvement in the pathogenesis of cancer, neurodegenerative diseases, and inflammatory disorders has positioned HDAC6 as a compelling therapeutic target. **Hdac6-IN-6** is a potent and blood-brain barrier-penetrant inhibitor of HDAC6, making it a valuable tool for studying the biological functions of HDAC6 and a promising candidate for drug development.

These application notes provide detailed protocols for high-throughput screening (HTS) of **Hdac6-IN-6** using both biochemical and cellular assays. The included data and methodologies will enable researchers to effectively characterize the inhibitory activity and cellular effects of this compound.

Quantitative Data for Hdac6-IN-6

The inhibitory potency of **Hdac6-IN-6** has been characterized against its primary target, HDAC6, as well as other relevant biological targets. The following table summarizes the key quantitative data for **Hdac6-IN-6**.

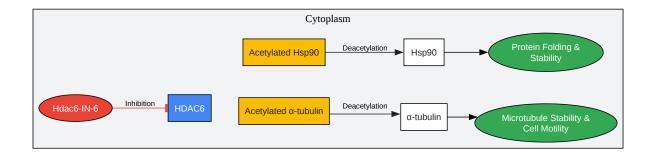


Target	Assay Type	IC50 (μM)	Reference
HDAC6	Biochemical	0.025	[1]
Aβ1-42 self- aggregation	Biochemical	3.0	[1]
Acetylcholinesterase (AChE)	Biochemical	0.72	[1]

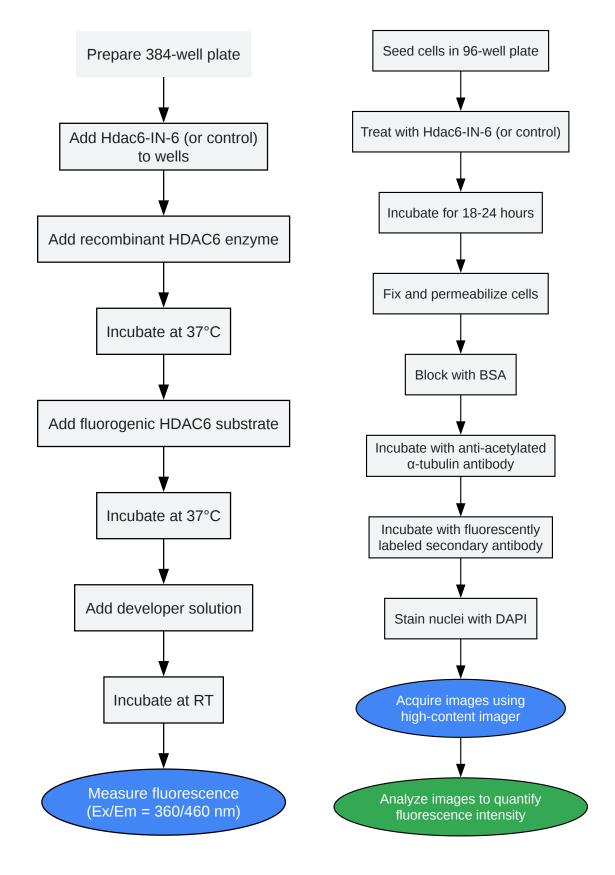
Signaling Pathways and Experimental Workflows

To visualize the mechanism of action of **Hdac6-IN-6** and the experimental procedures, the following diagrams have been generated using the DOT language.









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References

- 1. abcam.com [abcam.com]
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